

An In-Depth Technical Guide to 1-Benzyl-4-iodoimidazole

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Compound of Interest

Compound Name: **1-Benzyl-4-iodoimidazole**

Cat. No.: **B1280973**

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Abstract

This technical guide provides a comprehensive overview of **1-benzyl-4-iodoimidazole**, a key heterocyclic building block in medicinal chemistry and pharmaceutical development. The document details its chemical identity, including its CAS number and structure, and presents a putative synthesis protocol based on established chemical transformations. Key physicochemical properties are summarized in a structured format. While specific biological activity and signaling pathway involvement for this exact molecule are not extensively documented in publicly available literature, this guide explores the known biological significance of closely related imidazole and N-benzylimidazole derivatives, providing a basis for potential research applications.

Chemical Identity and Properties

CAS Number: 536760-32-4[1]

Molecular Formula: C₁₀H₉IN₂[1]

Molecular Weight: 284.10 g/mol [1]

Structure:

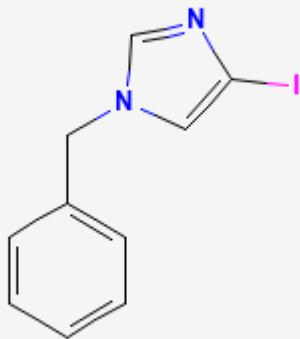


Figure 1. Chemical Structure of **1-Benzyl-4-iodoimidazole**.

Synonyms:

- 1-benzyl-4-iodo-1H-imidazole
- 1H-Imidazole, 4-iodo-1-(phenylmethyl)-

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-benzyl-4-iodoimidazole**.

Property	Value	Reference
Melting Point	99-100 °C	[1]
Boiling Point	388.4 ± 17.0 °C (Predicted)	[1]
Density	1.67 ± 0.1 g/cm³ (Predicted)	[1]
Flash Point	188.7 °C	[1]
LogP	2.536	[1]

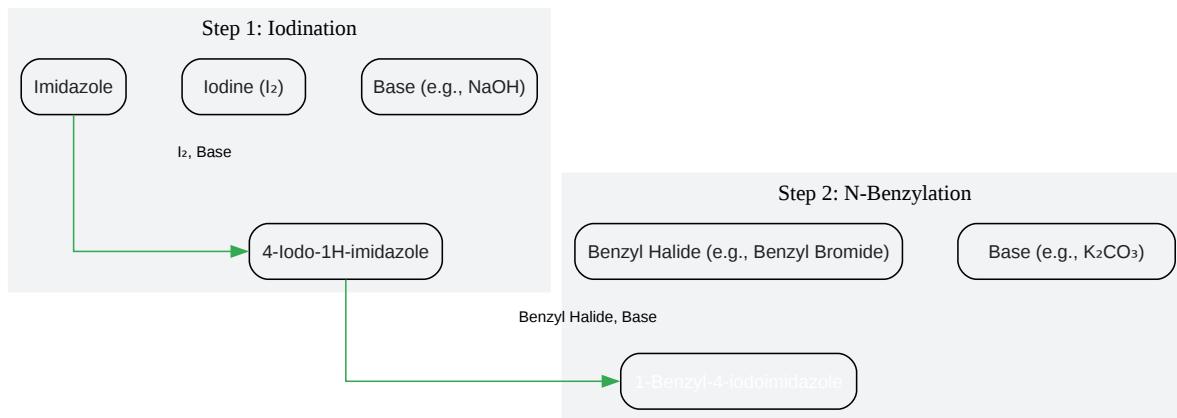
Synthesis and Experimental Protocols

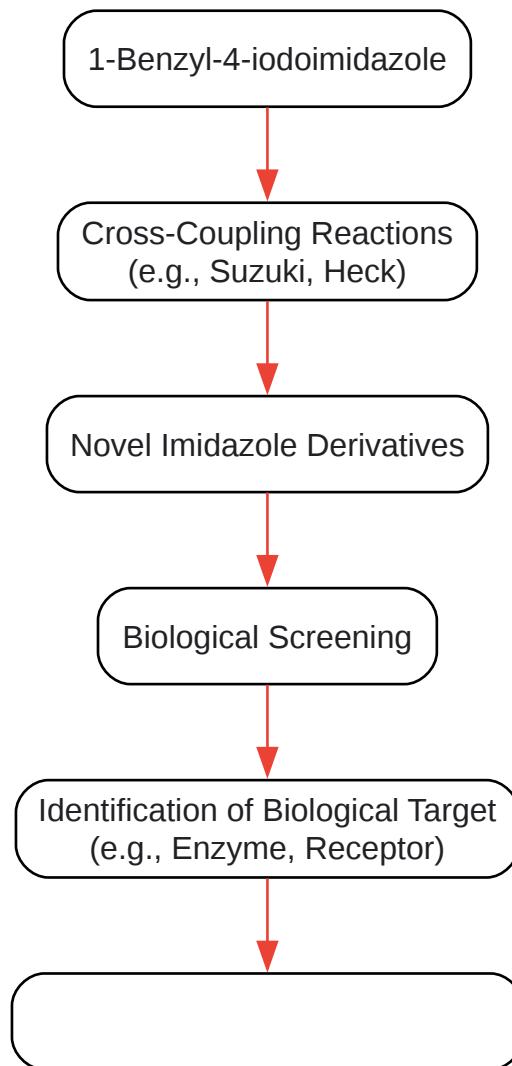
While a specific, detailed experimental protocol for the direct synthesis of **1-benzyl-4-iodoimidazole** is not readily available in the reviewed literature, a plausible synthetic route can be constructed based on the well-established synthesis of its precursors: 4-iodo-1H-imidazole and the subsequent N-alkylation of the imidazole ring.

Conceptual Synthetic Workflow

The synthesis can be envisioned as a two-step process:

- Iodination of Imidazole: Formation of the key intermediate, 4-iodo-1H-imidazole.
- N-Benzylation: Alkylation of 4-iodo-1H-imidazole with a benzyl halide.





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References

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